

Application Notes and Protocols: Analytical Methods for I942 Quantification

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Compound of Interest

Compound Name: I942

Cat. No.: B1674138

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Abstract

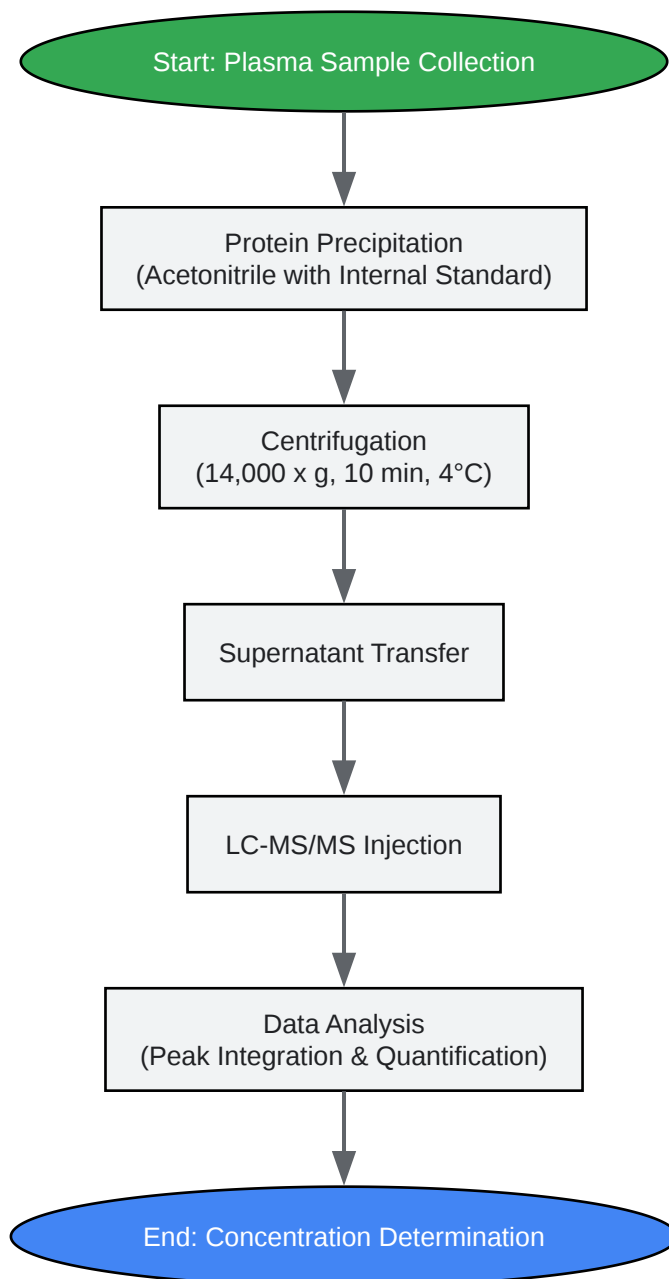
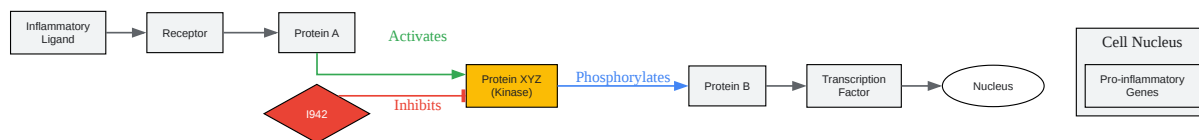
These application notes provide detailed protocols for the quantification of **I942**, a selective inhibitor of the pro-inflammatory kinase XYZ, in various biological matrices. The included methodologies are essential for pharmacokinetic (PK), pharmacodynamic (PD), and drug metabolism studies. We describe a sensitive and robust Liquid Chromatography-Mass Spectrometry (LC-MS/MS) method for the absolute quantification of **I942** in plasma and a competitive enzyme-linked immunosorbent assay (ELISA) for the relative quantification of target engagement.

Introduction to I942

I942 is a novel small molecule inhibitor targeting the kinase domain of Protein XYZ, a critical component of the ABC signaling pathway. Dysregulation of the ABC pathway is implicated in a variety of inflammatory diseases. **I942** demonstrates high potency and selectivity, making it a promising therapeutic candidate. Accurate and precise quantification of **I942** in biological samples is crucial for its preclinical and clinical development.

I942 Signaling Pathway

The following diagram illustrates the hypothetical signaling pathway in which **I942** acts.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com